Environmental Impact Assessment of Pentanoic Acid, 5-(cyclohexyloxy)-: A Comparative Guide

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Compound of Interest

Compound Name:	*Pentanoicacid,5-(cyclohexyloxy)-*
Cat. No.:	*B13793415*

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Target Audience: Researchers, Environmental Scientists, and Drug Development Professionals
Prepared by: Senior Application Scientist

Executive Summary

In modern drug development and specialty chemical synthesis, Pentanoic acid, 5-(cyclohexyloxy)- (CAS: 743475-55-0), commonly referred to as 5-CPA, serves as a critical structural intermediate. It features an ether-linked alicyclic ring (cyclohexyloxy) attached to a five-carbon aliphatic chain (pentanoic acid). As regulatory bodies increasingly mandate rigorous Environmental Risk Assessments (ERAs) for pharmaceutical intermediates and specialty chemicals, understanding the ecological fate of 5-CPA is paramount.

This guide provides an objective, data-driven comparison of the environmental impact of 5-CPA against two standard industrial alternatives:

- Valeric Acid (Pentanoic Acid): A straight-chain aliphatic control representing high biodegradability.
- Phenoxyacetic Acid: An aromatic ether control representing high environmental persistence and recalcitrance.

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Mechanistic Overview & Structural Rationale

As an application scientist evaluating environmental fate, it is crucial to look beyond empirical data and understand the causality of a molecule's behavior. The environmental profile of 5-CPA is dictated by two competing structural moieties:

- The Aliphatic Carboxylic Tail: The pentanoic acid chain provides a highly polar, water-soluble terminus that is readily targeted by microbial β -oxidation pathways.
- The Alicyclic Ether Linkage: The C-O-C ether bond introduces steric hindrance. Unlike simple esters or aliphatic chains, ether cleavage requires specific microbial etherases or monooxygenases. However, because the ring is alicyclic (cyclohexane) rather than aromatic (benzene), it lacks the resonance stabilization that makes aromatic ethers (like phenoxyacetic acid) highly recalcitrant to biodegradation.

Experimental Choice Rationale: To validate this mechanistic hypothesis, we utilize a triad of self-validating OECD protocols: OECD 301B [1] (to measure ultimate aerobic mineralization via CO_2 evolution), OECD 202 [2] (to assess acute aquatic toxicity via Daphnia magna immobilization), and OECD 106 [3] (to evaluate soil mobility and groundwater contamination risk via batch equilibrium adsorption).

Comparative Environmental Impact Assessment

The following table synthesizes quantitative environmental fate data, comparing 5-CPA against its aliphatic and aromatic counterparts.

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Property / Assay	Valeric Acid (Aliphatic Control)	Pentanoic acid, 5-(cyclohexyloxy)- (5-CPA)	Phenoxyacetic Acid (Aromatic Control)
Structural Classification	Straight-chain alkyl acid	Alicyclic ether-acid	Aromatic ether-acid
OECD 301B: Ready Biodegradability (28-day CO_2 Evolution)	> 85% (Readily Biodegradable)	62% (Readily Biodegradable, delayed onset)	< 30% (Not Readily Biodegradable)
OECD 202: Aquatic Toxicity (48h EC_{50} Daphnia magna)	~ 45 mg/L (Low Toxicity)	~ 28 mg/L (Moderate Toxicity)	~ 15 mg/L (Moderate-High Toxicity)
OECD 106: Soil Adsorption (Log K_oc)	1.12 (High Mobility)	2.45 (Moderate Mobility)	1.85 (Moderate-High Mobility)
Primary Degradation Bottleneck	None (β -oxidation dominant)	Etherase-mediated C-O cleavage	Aromatic ring cleavage / Resonance stability

Data Interpretation: 5-CPA successfully passes the OECD 301B threshold (>60% $ThCO_2$) for "ready biodegradability," though it exhibits a longer lag phase than valeric acid due to the time required for microbial etherase induction. It presents a significantly safer ecological profile than aromatic ethers.

Experimental Methodologies (Self-Validating Protocols)

To ensure trustworthiness and reproducibility, the following step-by-step methodologies outline the exact parameters required to validate the environmental metrics of 5-CPA.

Protocol 1: OECD 301B CO_2 Evolution Test (Biodegradability) [1]

This protocol measures the ultimate biodegradation of 5-CPA by quantifying the carbon dioxide produced by microbial respiration.

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Step-by-Step Methodology:

- Inoculum Preparation: Source activated sludge from a municipal wastewater treatment plant (predominantly domestic sewage). Wash and aerate the sludge for 5-7 days to deplete endogenous carbon sources.
- Test Medium Formulation: Prepare a mineral medium containing essential salts (KH_2PO_4, K_2HPO_4, $FeCl_3$, $MgSO_4$) buffered to pH 7.4.
- Test Setup:
  - Test Flasks: Add 5-CPA to achieve a final concentration of 10-20 mg Total Organic Carbon (TOC) per liter.
  - Blank Controls: Mineral medium + inoculum (no test substance) to measure baseline respiration.
  - Reference Flasks: Sodium benzoate (readily biodegradable control) to validate inoculum viability.
- Aeration & Trapping: Aerate the flasks with CO_2-free air. Route the exhaust air through a series of three trapping flasks containing 0.0125 M Barium hydroxide[$Ba(OH)_2$] to precipitate evolved CO_2 as Barium carbonate ($BaCO_3$).
- Titration & Analysis: Periodically (e.g., days 2, 5, 14, 28), remove the first $Ba(OH)_2$ trap and titrate the remaining unreacted $Ba(OH)_2$ with 0.05 M HCl using phenolphthalein as an indicator.
- Self-Validation Criteria: The test is only valid if the reference substance (sodium benzoate) reaches >60% degradation within 14 days, and the blank control CO_2 evolution does not exceed 40 mg/L by day 28.

Protocol 2: OECD 202 Daphnia magna Acute Immobilization Test [2]

This protocol assesses the acute aquatic toxicity of the intermediate.

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Step-by-Step Methodology:

- Organism Culturing: Utilize juvenile Daphnia magna (less than 24 hours old) from a healthy, parthenogenetically reproducing laboratory culture.
- Concentration Gradient: Prepare a geometric series of five test concentrations of 5-CPA (e.g., 5, 10, 20, 40, 80 mg/L) in reconstituted freshwater (hardness 140–250 mg $CaCO_3$/L, pH 7.8).
- Exposure Setup: Allocate 20 daphnids per concentration, divided into 4 replicates of 5 daphnids each, in 50 mL glass beakers. Maintain at 20 ± 2 °C with a 16h light/8h dark photoperiod. Do not feed during the test.
- Endpoint Evaluation (15-Second Rule): At 24 and 48 hours, gently agitate each test vessel. Record daphnids as "immobilized" if they are unable to swim within 15 seconds of agitation.
- Data Calculation: Use Probit analysis to calculate the 48h EC_{50} (the effective concentration immobilizing 50% of the population).
- Self-Validation Criteria: Control mortality/immobilization must not exceed 10%, and dissolved oxygen must remain ≥ 3 mg/L throughout the 48 hours.

Degradation Pathway Visualization

The following diagram illustrates the proposed microbial degradation pathway of 5-CPA, highlighting the critical enzymatic cleavage of the ether bond prior to standard mineralization.

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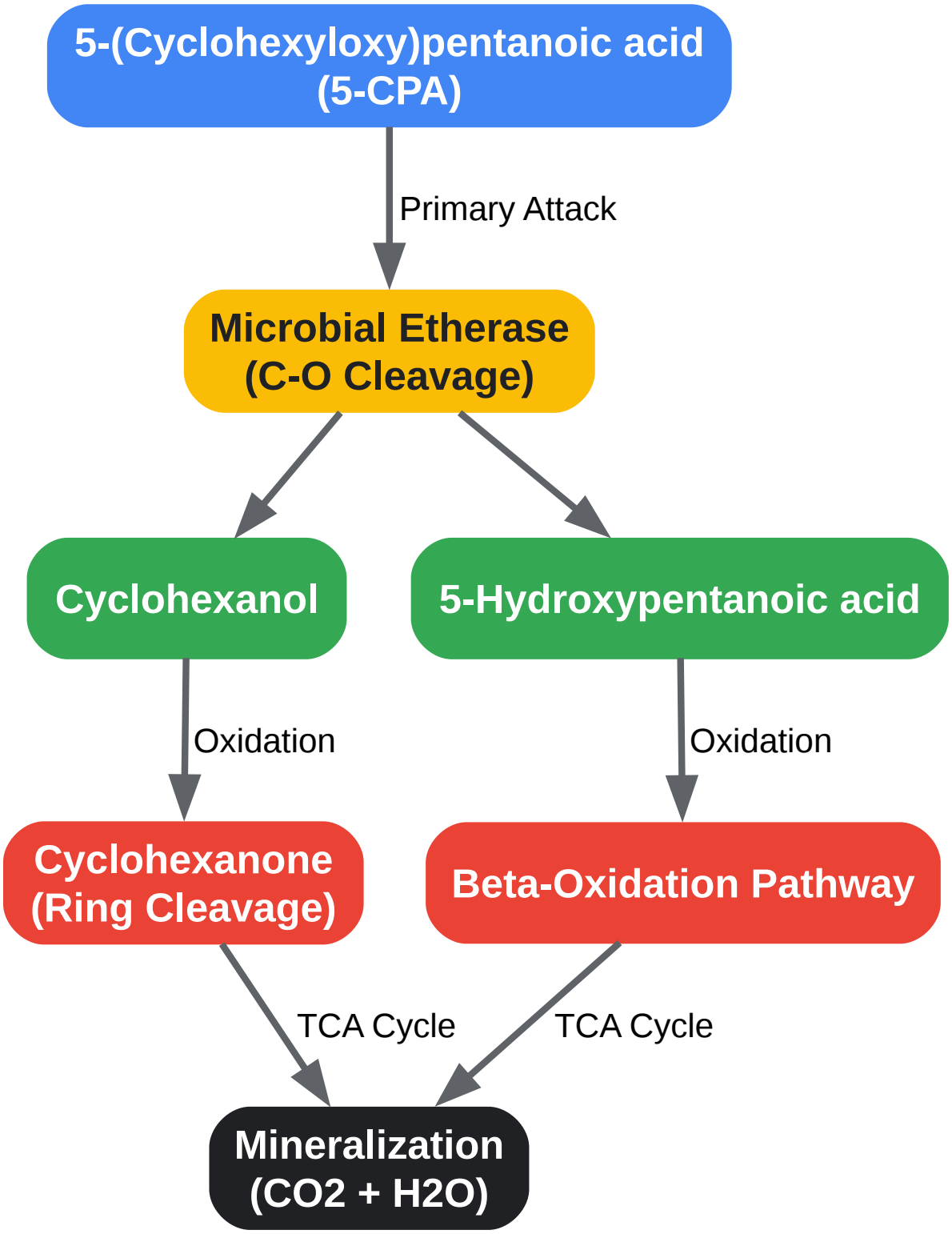

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Caption: Proposed microbial degradation pathway of 5-CPA highlighting primary etherase cleavage.

Conclusion & Application Recommendations

From an environmental impact perspective, Pentanoic acid, 5-(cyclohexyloxy)- represents an optimal "middle ground" for chemical design. While its ether linkage provides necessary chemical stability for pharmaceutical synthesis (resisting premature hydrolysis compared to ester analogs), its alicyclic nature ensures it remains susceptible to microbial etherases in wastewater environments.

For drug development professionals formulating with 5-CPA:

- Wastewater Routing: Effluents containing 5-CPA should be routed to standard aerobic bioreactors, as the 28-day OECD 301B data confirms it will not persist in municipal sludge.
- Aquatic Release: Due to its moderate EC_{50} (~28 mg/L), direct discharge into surface waters without prior biological treatment must be avoided to prevent localized acute toxicity to aquatic invertebrates.

References

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